

Technical Whitepaper: 2-Hydroxy-6-(2-methoxyphenyl)pyridine

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Compound of Interest

Compound Name: 2-Hydroxy-6-(2-methoxyphenyl)pyridine

CAS No.: 1111114-62-5

Cat. No.: B3213080

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Structural Dynamics, Synthesis Protocols, and Ligand Applications

Executive Summary

2-Hydroxy-6-(2-methoxyphenyl)pyridine (CAS: Variable depending on tautomer assignment) is a biaryl heterocyclic compound characterized by a pyridine ring substituted at the 2-position with a hydroxyl group and at the 6-position with a 2-methoxyphenyl moiety.

In the condensed phase and polar solvents, this compound predominantly exists as its lactam tautomer, 6-(2-methoxyphenyl)pyridin-2(1H)-one. This structural duality is its defining feature, governing its reactivity as a nucleophile, its behavior as a ligand in organometallic catalysis (e.g., Iridium-based OLED emitters), and its function as a pharmacophore in kinase inhibition.

Structural Analysis & Tautomerism

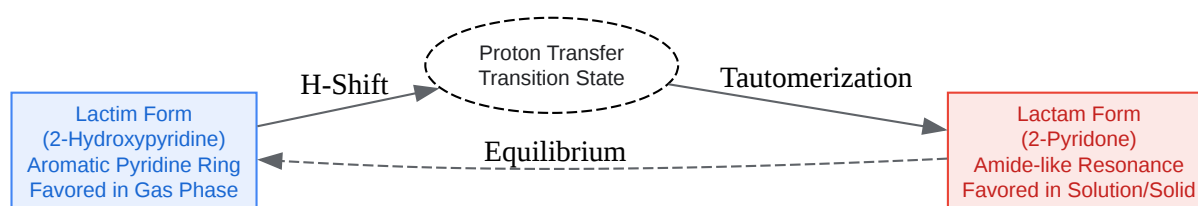
The compound exists in a dynamic equilibrium between the lactim (2-hydroxypyridine) and lactam (2-pyridone) forms. Understanding this equilibrium is non-negotiable for experimental

design.

- Lactam Form (Dominant): Favored in solid state and polar solvents (, MeOH) due to strong intermolecular hydrogen bonding (dimerization) and high dipole moment.
- Lactim Form (Minor): Favored in the gas phase or highly non-polar solvents, or when the nitrogen is coordinated to a metal center that demands aromatization.

Tautomeric Equilibrium Diagram

The following diagram illustrates the proton transfer mechanism defining the structural identity of the molecule.



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Figure 1: Lactim-Lactam tautomerism. The equilibrium lies heavily toward the Lactam (Right) in standard laboratory conditions.

Synthetic Pathways

For research-grade purity (>98%), the Suzuki-Miyaura Cross-Coupling is the industry-standard protocol due to its regioselectivity and tolerance of the amide/hydroxyl functionality.

Protocol A: Suzuki-Miyaura Coupling (Recommended)

This method couples a halogenated pyridone with an aryl boronic acid.

Reagents:

- Substrate: 6-Chloro-2-hydroxypyridine (or 6-chloro-2-pyridone).

- Coupling Partner: 2-Methoxyphenylboronic acid (1.2 equiv).

- Catalyst:

(3-5 mol%) or

.

- Base:

(2.0 M aq) or

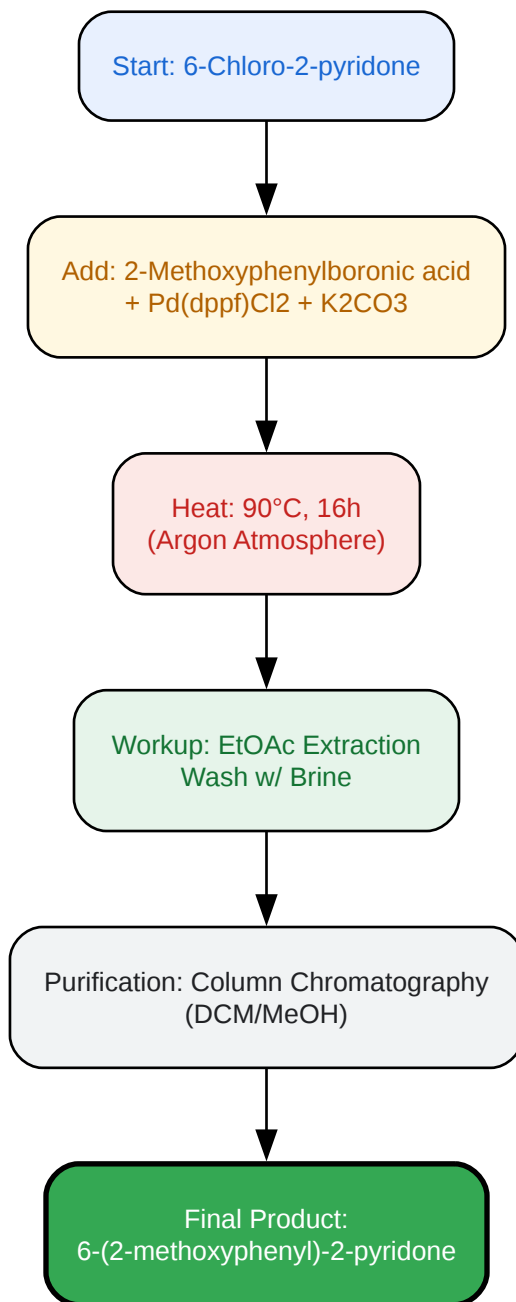
.[\[1\]](#)

- Solvent: 1,4-Dioxane/Water (4:1 v/v).

Step-by-Step Methodology:

- Inerting: Charge a Schlenk flask with 6-chloro-2-pyridone (1.0 eq), boronic acid (1.2 eq), and base (2-3 eq). Evacuate and backfill with Argon ().
- Solvation: Add degassed 1,4-dioxane/water mixture.
- Catalysis: Add Pd catalyst under positive Argon flow.
- Reaction: Heat to 90°C for 12–16 hours. Monitor via TLC (Eluent: EtOAc/Hexane).[\[2\]](#)
- Workup: Cool to RT. Dilute with EtOAc, wash with brine (), dry over , and concentrate.
- Purification: Flash column chromatography (). Since the product is polar (pyridone), use a gradient of DCM 5-10% MeOH in DCM.

Synthesis Workflow Diagram



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Figure 2: Optimized Suzuki-Miyaura synthesis workflow for high-yield production.

Coordination Chemistry & Applications

The 2-hydroxy-6-arylpyridine scaffold is a "privileged ligand" in organometallic chemistry, particularly for Iridium (Ir) and Ruthenium (Ru) complexes.

Ligand Binding Modes[3]

- Monodentate (

): Binding solely through the deprotonated oxygen (pyridonate).
- Bidentate Chelate (

): Binding through the neutral nitrogen and the carbonyl oxygen (less common for this specific tautomer).
- Cyclometalated (

): Critical for OLEDs. The metal activates the C-H bond of the phenyl ring (at position 3 or 5) and coordinates to the pyridine Nitrogen (or Pyridone Oxygen depending on tautomer preference during complexation).

Application: Iridium(III) Emitters for OLEDs

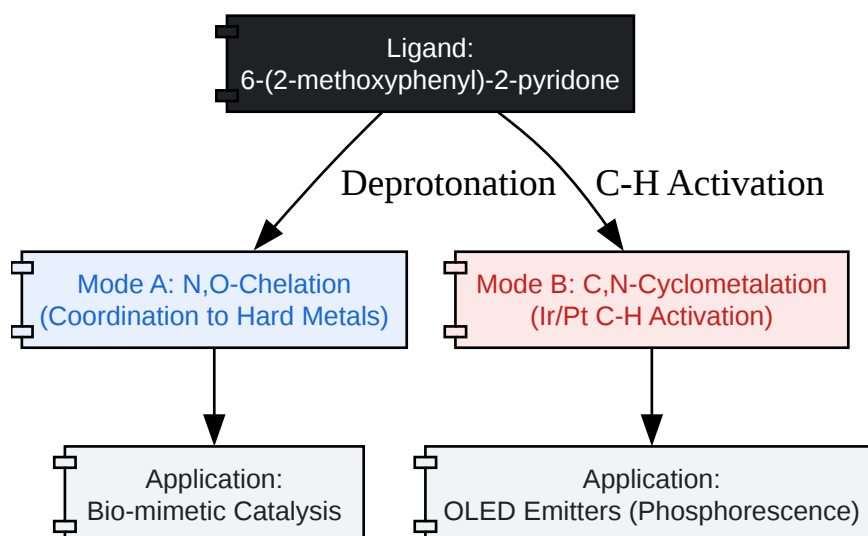
Complexes of the type

or homoleptic

utilize this ligand to generate blue or green phosphorescence.

- Mechanism: The 2-methoxyphenyl group provides steric bulk, preventing self-quenching, while the electron-donating methoxy group destabilizes the HOMO, tuning the emission color.
- Structure: The ligand typically coordinates as a monoanionic cyclometalated species involving the pyridine nitrogen and the phenyl carbon, with the hydroxy group often protected or converted to a stronger donor (or participating in ancillary bonding).

Coordination Logic Diagram



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Figure 3: Divergent coordination modes leading to distinct material applications.

Physical Properties & Characterization Data[2][4][5][6][7][8]

- Molecular Formula:
- Molecular Weight: 201.22 g/mol
- Appearance: Off-white to pale yellow crystalline solid.
- Solubility:
 - Soluble: DMSO, DMF, Methanol, DCM (moderate).
 - Insoluble: Water (low pH), Hexanes.
- ¹H NMR Diagnostic Signals (DMSO-d₆):
 - ppm (Broad s, 1H, NH of pyridone).
 - ppm (s, 3H,
 -).

- Aromatic region: 6.5–7.5 ppm (Multiplets corresponding to pyridine and phenyl protons).

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